

# An In-depth Technical Guide to the Physical Properties of 1,3-Divinyltetramethyldisiloxane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,3-Divinyltetramethyldisiloxane

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This guide provides a comprehensive overview of the core physical properties of **1,3-Divinyltetramethyldisiloxane**, a versatile organosilicon compound. The information presented herein is intended to support research, development, and quality control activities involving this compound.

## Core Physical Properties

**1,3-Divinyltetramethyldisiloxane**, also known as tetramethyldivinyldisiloxane, is a colorless liquid with the chemical formula  $O(Si(CH_3)_2CH=CH_2)_2$ . It is a key intermediate in the synthesis of silicone polymers and resins, serving as a cross-linking or capping agent.<sup>[1]</sup> Its physical characteristics are crucial for its application in various fields, including the production of silicone elastomers, sealants, adhesives, and coatings.<sup>[1]</sup>

The physical properties of **1,3-Divinyltetramethyldisiloxane** are summarized in the table below. These values are compiled from various literature sources.

Property	Value	Temperature (°C)	Pressure
Density	0.809 g/mL <sup>[2][3][4][5]</sup>	25	Ambient
0.811 g/cm <sup>3</sup> <sup>[6]</sup>	25	Ambient	
Boiling Point	139 °C <sup>[2][3][4][5][6]</sup>	Ambient	
138 - 140 °C <sup>[1]</sup>	Ambient		
Melting Point	-99 °C <sup>[2][4]</sup>	Ambient	
-98 to -100 °C <sup>[1]</sup>	Ambient		
Refractive Index	1.411 (n <sub>20/D</sub> ) <sup>[2][3]</sup>	20	Ambient
Molecular Weight	186.40 g/mol		

## Experimental Protocols

The determination of the physical properties of liquid chemicals like **1,3-Divinyldisiloxane** is guided by standardized experimental methods to ensure accuracy and reproducibility.

The density of **1,3-Divinyldisiloxane** is typically determined using a digital density meter, following a method similar to ASTM D4052 - Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter.

### Methodology:

- Apparatus: A digital density meter, which measures the density of a liquid by measuring the change in the frequency of an oscillating U-tube when it is filled with the sample.
- Calibration: The instrument is calibrated using two reference standards of known density, typically dry air and distilled water, at the test temperature.
- Sample Preparation: The **1,3-Divinyldisiloxane** sample is brought to the measurement temperature (e.g., 25 °C) and visually inspected to ensure it is free of air bubbles.

- **Measurement:** A small volume of the sample is introduced into the oscillating U-tube of the density meter. The instrument measures the oscillation period and calculates the density based on the calibration data.
- **Reporting:** The density is reported in g/mL or g/cm<sup>3</sup> to three decimal places, along with the measurement temperature.

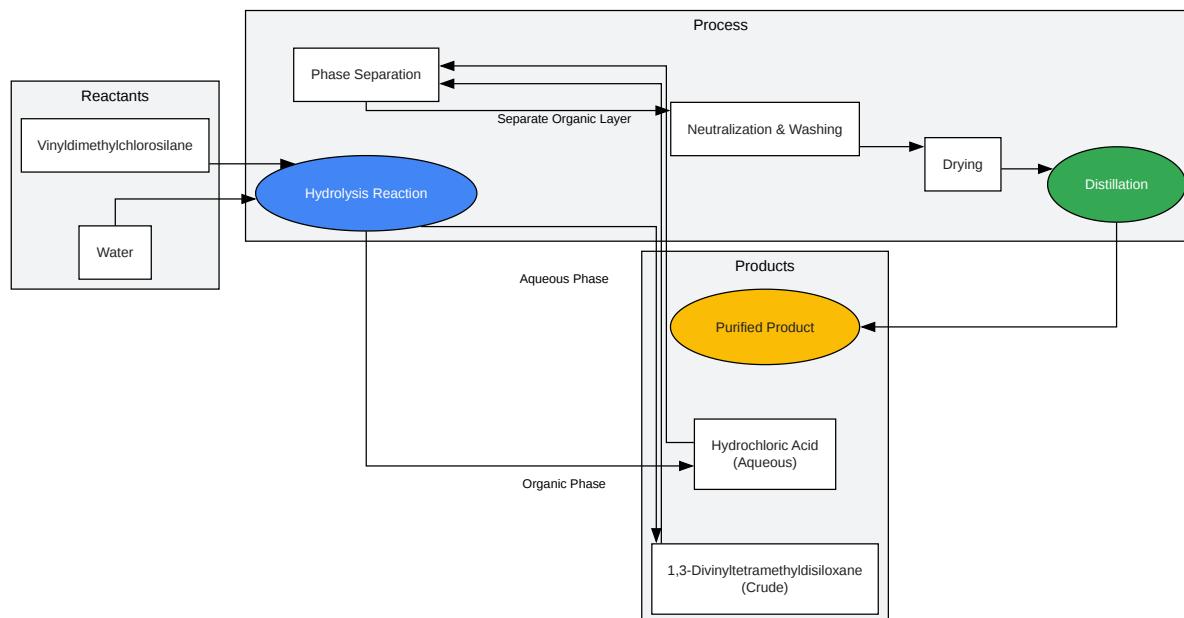
The boiling point of **1,3-Divinyltetramethylidisiloxane** can be determined using a distillation method, such as that described in ASTM D1078 - Standard Test Method for Distillation Range of Volatile Organic Liquids or OECD Test Guideline 103: Boiling Point.[\[7\]](#)

#### Methodology:

- **Apparatus:** A distillation flask, a condenser, a heating source (e.g., a heating mantle), and a calibrated temperature measuring device.
- **Procedure:** A measured volume of the **1,3-Divinyltetramethylidisiloxane** is placed in the distillation flask. The apparatus is assembled, and the sample is heated.
- **Initial Boiling Point:** The temperature at which the first drop of condensate falls from the condenser is recorded as the initial boiling point.
- **Distillation Range:** The temperature is continuously monitored as the liquid distills. The boiling range can be recorded as the temperature difference between the initial boiling point and the point at which a specified percentage of the sample has distilled.
- **Pressure Correction:** The observed boiling point is corrected to standard atmospheric pressure (101.3 kPa).

## Synthesis Workflow

The following diagram illustrates a general synthesis process for **1,3-Divinyltetramethylidisiloxane**, which involves the hydrolysis of a vinyl-substituted chlorosilane.



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Caption: Synthesis of **1,3-Divinyltetramethylidisiloxane** via Hydrolysis.

This technical guide provides essential data and procedural outlines for the physical characterization of **1,3-Divinyltetramethylidisiloxane**. For specific applications, it is recommended to consult detailed analytical procedures and safety data sheets.

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## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)